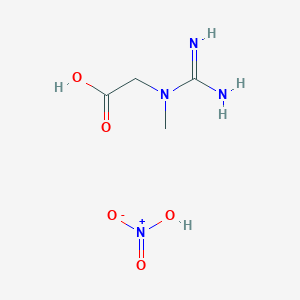

Creatine Nitrate

• IUPAC Name: 2-[carbamimidoyl(methyl)amino]acetic acid;nitric acid
• InChI: InChI=1S/C4H9N3O2.HNO3/c1-7(4(5)6)2-3(8)9;2-1(3)4/h2H2,1H3,(H3,5,6)(H,8,9);(H,2,3,4)
• InChI Key: MBSCHHMCRIMBDZ-UHFFFAOYSA-N
• Canonical SMILES: CN(CC(=O)O)C(=N)N.[N+](=O)(O)[O-]
• Molecular Formula: C4H10N4O5
• Molecular Weight: 194.15 g/mol
• CAS No.: 89695-59-0

Description

Preparation Methods

Synthetic Pathways for Creatine Nitrate

Nitric Acid-Mediated Synthesis

The predominant method for this compound synthesis involves the reaction of creatine monohydrate (C₄H₁₁N₃O₃·H₂O) with nitric acid (HNO₃) in aqueous media. This exothermic reaction proceeds via protonation of creatine’s guanidino group, followed by nitrate ion incorporation. Key operational parameters include:

• Temperature Control : Maintaining reaction temperatures below 40°C to prevent decomposition into creatinine or formation of undesired dinitrate/trinitrate derivatives.
• Stoichiometric Ratios : A molar ratio of 1:1 to 1.05:1 (HNO₃:creatine monohydrate) ensures complete conversion while minimizing acid excess.
• Crystallization Conditions : Cooling the reaction mixture to 0–5°C induces supersaturation, yielding needle-like this compound crystals with 99.8% purity after vacuum drying.

Patent CN104693073A exemplifies this approach, reporting a 95.6% yield by recycling mother liquor to reduce raw material costs. Reactor configurations with jacketed cooling systems and agitators are critical for temperature homogeneity, particularly at scales exceeding 1000L.

Alternative Nitration Agents

While nitric acid remains standard, exploratory studies have investigated nitrous acid (HNO₂) as a milder nitrating agent. This method, described in preliminary research, involves reacting creatine with HNO₂ at 25–30°C, albeit with lower yields (72–78%) compared to HNO₃-based protocols. The mechanism likely involves diazotization intermediates, though detailed kinetic analyses are pending.

Comparative Analysis of Preparation Methods

Table 1: Key Parameters in this compound Synthesis

Method	Temperature Range	Yield (%)	Purity (%)	Byproducts
HNO₃ (Low-Temp)	30–40°C	85–95.6	99.8	<30 ppm creatinine
HNO₃ (High-Temp)	90–100°C	<50	95.2	Dinitrate, trinitrate
HNO₂	25–30°C	72–78	97.5	Nitrosamines (trace)

Low-temperature nitric acid methods outperform alternatives in yield and purity, attributed to suppressed side reactions and optimized crystallization. High-temperature protocols, though faster, generate carcinogenic dinitrate/trinitrate species and require costly recrystallization.

Process Optimization Strategies

Solvent and Reactant Ratios

Water content critically influences reaction efficiency. Excessive water dilutes the system, prolonging crystallization, while insufficient water promotes localized overheating. Patent CN104693073A resolves this by using a 1:1.2–1.4 mass ratio of creatine monohydrate to water, achieving rapid dissolution without compromising stability. Mother liquor recycling further reduces solvent waste, enhancing eco-efficiency.

Drying and Stabilization

Post-crystallization, this compound crystals retain 5–7% moisture, necessitating vacuum drying at 50–55°C. Elevated temperatures (>60°C) risk thermal decomposition into creatinine, as evidenced by thermogravimetric analyses. Implementing nitrogen purging during drying minimizes oxidative degradation, preserving product integrity during storage.

Industrial-Scale Production

Reactor Design and Scaling

Industrial synthesis employs glass-lined steel reactors (1000–5000L capacity) equipped with cooling jackets and high-shear agitators. Example 1 from CN104693073A details a batch process yielding 373 kg of this compound per cycle, with a 24-hour turnaround time. Continuous-flow systems are under development to further enhance throughput.

Quality Control Metrics

• Purity Assays : High-performance liquid chromatography (HPLC) quantifies creatinine and nitrate byproducts, with acceptance thresholds <30 ppm.
• Stability Testing : Accelerated aging studies (40°C/75% RH) confirm a 24-month shelf life when packaged in nitrogen-flushed aluminum foil.

Chemical Reactions Analysis

Types of Reactions

Creatine Nitrate undergoes various chemical reactions, including:

Oxidation: this compound can be oxidized to form creatinine and other by-products.

Reduction: Under certain conditions, this compound can be reduced to form creatine and nitric oxide.

Substitution: this compound can undergo substitution reactions where the nitrate group is replaced by other functional groups.

Common Reagents and Conditions

Oxidation: Common oxidizing agents include hydrogen peroxide and potassium permanganate.

Reduction: Reducing agents such as sodium borohydride and lithium aluminum hydride are used.

Substitution: Various nucleophiles can be used for substitution reactions, depending on the desired product.

Major Products Formed

Oxidation: Creatinine and other nitrogenous by-products.

Reduction: Creatine and nitric oxide.

Substitution: Various substituted creatine derivatives.

Scientific Research Applications

Ergogenic Effects

Creatine nitrate has been studied for its potential to enhance exercise performance. Research indicates that it may improve muscular endurance and strength. A study demonstrated that participants who consumed this compound showed significant increases in bench press lifting volume compared to a placebo group after 28 days of supplementation .

Table 1: Performance Metrics from this compound Studies

Study Reference	Dosage (g/day)	Duration (days)	Performance Improvement	Notes
	3	28	Increased bench press	Significant vs. placebo
	5	7	No significant change	Focused on cognitive performance
	5	7	Improved cognitive function	Combined with caffeine

Safety Profile

The safety of this compound has been evaluated in several studies, showing it to be well-tolerated with minimal side effects. A recent study assessed the pharmacokinetics and safety of this compound and found no significant kidney damage or adverse effects among participants .

Synergistic Effects with Caffeine

This compound has been shown to enhance cognitive performance, particularly when combined with caffeine. A study involving resistance-trained athletes found that the co-ingestion of this compound and caffeine significantly improved cognitive function, as measured by tasks requiring attention and processing speed .

Table 2: Cognitive Performance Metrics

Study Reference	Dosage (this compound)	Dosage (Caffeine)	Cognitive Improvement	Notes
	5 g/day	400 mg/day	Enhanced cognitive function in tasks requiring attention	Double-blind crossover trial
	5 g/day	400 mg/day	Significant improvement vs. placebo	Focused on resistance-trained males

Pharmacokinetics and Bioavailability

Research indicates that this compound is absorbed effectively in the body, leading to increased serum concentrations of both creatine and nitrates. A study reported that higher doses of this compound resulted in greater volume distribution and total clearance compared to lower doses, suggesting an efficient pharmacokinetic profile .

Table 3: Pharmacokinetic Data

Study Reference	Dose Comparison	Volume of Distribution Increase (%)	Total Clearance Increase (%)
	CN-CRN-High vs Control	Significant increase (p < 0.05)	Significant increase (p < 0.05)

Future Research Directions

Despite promising findings, further research is warranted to explore the long-term effects of this compound supplementation across diverse populations, including different age groups and athletic backgrounds. Investigating the mechanisms behind its cognitive benefits and its interaction with other supplements could also provide deeper insights into its applications.

Mechanism of Action

Creatine Nitrate exerts its effects through several mechanisms:

Energy Storage: In muscles, a fraction of the total creatine binds to phosphate, forming creatine phosphate. This reaction is catalyzed by creatine kinase, resulting in phosphocreatine (PCr).

Muscle Growth: This compound increases muscle mass by decreasing the levels of a protein that blocks muscle growth (myostatin) and increasing cells that boost muscle growth (satellite cells).

Comparison with Similar Compounds

Key Properties :

• Molecular Formula: C₄H₉N₃O₂·NO₃
• Solubility: ~5 g/100 mL (superior to creatine monohydrate’s ~1 g/100 mL)
• Dosage : 3–6 g/day in clinical studies, with higher doses (6 g) showing significant performance benefits .

Mechanisms of Action :

• Creatine Component : Supports ATP regeneration during high-intensity exercise, increasing strength and power output .
• Nitrate Component: Enhances NO production, improving blood flow and oxygen delivery to muscles .

Clinical studies demonstrate that creatine nitrate supplementation increases fat-free mass (e.g., +2.0 kg in a 28-day trial) and improves 1-repetition maximum (1RM) strength in resistance-trained individuals . For example, a 6 g/day dose (CNH) increased bench press 1RM by 6.1 kg and leg press 1RM by 24.7 kg over 5 days, outperforming placebo (PLA) and low-dose (3 g) groups .

Creatine Monohydrate

Molecular Structure : Creatine + water molecule .
Solubility : Moderate (~1 g/100 mL), often requiring warm liquids for optimal dissolution .
Efficacy :

• Strength : Increases 1RM by 5–15% in resistance-trained individuals .
• Endurance: Limited direct impact on aerobic performance, but supports repeated sprint capacity . Safety: Extensive research confirms long-term safety, even at 5 g/day for years .

Key Differences :

• This compound’s nitrate component may enhance blood flow, offering synergistic benefits for endurance (e.g., 4-km cycling time trial improvements) .
• Monohydrate has stronger evidence for muscle hypertrophy, while nitrate shows comparable strength gains with added nitric oxide benefits .

Feature	This compound	Creatine Monohydrate
Solubility	High (5 g/100 mL)	Moderate (1 g/100 mL)
Nitric Oxide Boost	Yes	No
Research Support	Limited but growing	Extensive
Typical Dosage	3–6 g/day	3–5 g/day

Creatine Ethyl Ester (CEE)

Molecular Structure : Creatine + ester group .
Efficacy :

• Claims of better absorption are unsupported; studies show CEE is less effective than monohydrate due to rapid breakdown in the stomach .
• No significant performance benefits in clinical trials .

Comparison with Nitrate :

• Nitrate’s solubility and dual-action mechanism make it superior for both strength and endurance .

Buffered Creatine (Kre-Alkalyn®)

Mechanism : pH-buffered to reduce conversion to creatinine .
Efficacy :

• Similar strength gains to monohydrate but requires lower doses (1.5–3 g/day) .
• No nitric oxide benefits, unlike nitrate .

Creatine Hydrochloride (HCL)

Solubility : High (~50 g/100 mL), allowing smaller doses (1–2 g/day) .
Efficacy :

• Comparable to monohydrate in strength gains but lacks nitrate’s vascular benefits .

Clinical Research Findings

Strength and Power

• This compound : 6 g/day (CNH) improved bench press 1RM by 6.1 kg vs. 0.7 kg in PLA .
• Monohydrate: 5 g/day increased leg press 1RM by 10–15% in 8 weeks .

Endurance and Recovery

• Cycling Performance: CNH reduced 4-km time trial time by 3.3% vs. PLA, likely due to NO-mediated oxygen efficiency .
• Recovery : CNH minimized post-exercise strength loss (−3.9 kg vs. −9.3 kg in PLA) .

Biological Activity

Creatine nitrate (CrN) is a novel dietary supplement that combines creatine with nitrate, aiming to enhance muscle performance and bioavailability. This article examines the biological activity of this compound, focusing on its effects on exercise performance, safety profiles, and underlying mechanisms based on diverse research findings.

Overview of this compound

Creatine is widely recognized for its role in energy metabolism, particularly in high-intensity exercise. The addition of nitrate, which is known to enhance nitric oxide production, may offer synergistic benefits by improving blood flow and muscle oxygenation during physical activity. Studies suggest that this compound supplementation can lead to significant improvements in exercise performance metrics.

Performance Metrics

Research indicates that this compound can enhance various performance indices:

• Bench Press Volume : In a study comparing CrN to creatine monohydrate (CrM) and placebo (PLA), the CrN group showed significant increases in bench press volume over 28 days, with the high-dose CrN group achieving an average of 267.2 kg compared to 126.6 kg for PLA .
• Muscle Creatine Levels : A randomized controlled trial demonstrated that a blend of this compound and creatinine (CN-CRN) resulted in superior increases in serum and muscle creatine levels compared to pure CrN and CrM after five days of supplementation .

Supplement Type	Average Bench Press Volume (kg)	Serum Creatine Level (µmol/L)
PLA	126.6	-
CrM	194.1	118.6
CrN-Low	118.3	163.8
CrN-High	267.2	183.7
CN-CRN	-	701.1

Adverse Effects

The safety of this compound has been evaluated across several studies:

• Short-term Studies : In a five-day supplementation trial, no major adverse events were reported, with only minimal gastrointestinal discomfort noted in one participant .
• Long-term Studies : this compound has been shown to be safe when taken at doses ranging from 1 to 6 g/day for up to 28 days, with no clinically significant changes in kidney function or liver enzymes observed .

Kidney Function

A study assessing kidney stress indicators found that serum cystatin C levels remained stable across all interventions, indicating no significant renal impairment from this compound supplementation .

The biological activity of this compound can be attributed to its dual role as a source of both creatine and nitrate:

• Nitric Oxide Production : Nitrate supplementation enhances nitric oxide synthesis, which may improve vascular function and increase blood flow to muscles during exercise.
• Enhanced Muscle Bioenergetics : Creatine plays a crucial role in ATP production during high-intensity activities. By increasing muscle creatine content, CrN may improve energy availability during strenuous exercise .

Case Studies and Research Findings

Several studies have provided insights into the efficacy and safety of this compound:

• Acute Effects on Performance : A study found that acute ingestion of CrN led to significant improvements in peak power output during high-intensity cycling exercises compared to placebo .
• Chronic Supplementation : Over a longer period, participants taking CrN exhibited improved muscular endurance and strength without adverse effects on health markers .
• Animal Studies : Research on broilers indicated that dietary supplementation with this compound improved muscle quality by delaying glycolysis during stress conditions like transportation .

Q & A

Basic Research Questions

Q. How should controlled experiments be designed to evaluate acute versus chronic effects of creatine nitrate supplementation in human trials?

• Methodological Answer : Utilize a double-blind, randomized, counterbalanced crossover design with repeated measures to isolate acute (single-dose) and chronic (multi-week) effects. Ensure adequate washout periods between trials to mitigate carryover effects. Control groups should receive isoenergetic placebos, and standardized resistance exercise protocols should be applied to measure outcomes like muscle power, ATP regeneration, and recovery biomarkers (e.g., creatine kinase). Include pre- and post-intervention muscle biopsies or magnetic resonance spectroscopy to quantify intramuscular creatine stores .

Q. What are validated protocols for assessing this compound’s bioavailability and pharmacokinetics in preclinical models?

• Methodological Answer : Employ isotope-labeled this compound (e.g., ¹⁵N-tracers) in rodent models to track absorption, distribution, and excretion. Use high-performance liquid chromatography (HPLC) or mass spectrometry to measure plasma and tissue concentrations at timed intervals. Account for nitrate’s conversion to nitrite/nitric oxide by analyzing nitrate reductase activity in gut microbiota and endothelial cells. Normalize data to body weight and compare against creatine monohydrate controls .

Q. How can researchers standardize dosing regimens to minimize variability in this compound studies?

• Methodological Answer : Base doses on lean body mass (e.g., 0.1 g/kg/day) and administer in a fasted state to reduce interference from dietary nitrates. Use enteric-coated capsules to prevent gastric degradation. Document batch-specific purity (>98%) and stability (e.g., absence of hygroscopic clumping) to ensure chemical integrity. Include compliance checks via urinary nitrate/creatinine ratios .

Advanced Research Questions

Q. How should conflicting data on this compound’s ergogenic efficacy versus monohydrate be analyzed?

• Methodological Answer : Conduct a systematic review with meta-regression to identify moderators (e.g., exercise type, dosing duration, population demographics). Use GRADE criteria to evaluate evidence quality, noting limitations like small sample sizes, industry funding biases, and heterogeneity in outcome measures (e.g., bench press performance vs. Wingate tests). Perform sensitivity analyses excluding studies with high risk of bias (e.g., unblinded protocols) .

Q. What statistical approaches address subgroup variability in this compound responsiveness (e.g., non-responders vs. responders)?

• Methodological Answer : Apply mixed-effects models to account for intra-individual variability. Stratify participants by genetic polymorphisms (e.g., ALDH2 for nitrate metabolism) or baseline creatine levels. Use receiver operating characteristic (ROC) curves to identify thresholds for responder classification. Report effect sizes with 95% confidence intervals to contextualize clinical significance .

Q. How can pharmacokinetic-pharmacodynamic (PK-PD) models improve dosing strategies for this compound?

• Methodological Answer : Develop compartmental models integrating creatine’s uptake into muscle (via SLC6A8 transporters) and nitrate’s conversion to nitric oxide. Validate models with time-series data on plasma nitrate, muscle phosphocreatine, and exercise performance. Simulate optimal dosing intervals to maintain supra-physiological creatine stores without saturating transport mechanisms .

Q. What are the methodological challenges in assessing long-term safety of this compound in vulnerable populations?

• Methodological Answer : Conduct longitudinal cohort studies with renal function monitoring (e.g., glomerular filtration rate, urinary albumin). Include populations with pre-existing conditions (e.g., hypertension, diabetes) and assess nitrate’s potential for nitrosamine formation under acidic gastric conditions. Use in vitro hepatocyte assays to screen for cytotoxicity at supra-therapeutic doses .

Q. Data Contradiction and Synthesis

Q. How do researchers reconcile discrepancies between in vitro and in vivo findings on this compound’s mechanisms?

• Methodological Answer : Perform ex vivo muscle bundle experiments to bridge in vitro cell culture data (e.g., mitochondrial respiration assays) and in vivo outcomes. Measure nitric oxide synthase (NOS) activity and reactive oxygen species (ROS) production in tandem with functional performance metrics. Use Mendelian randomization to infer causal links between nitrate metabolism pathways and ergogenic effects .

Synthesis routes and methods

Procedure details

Applicants have cost-effectively synthesized Creatine Nitrate by combining nitric acid and Creatine, mixing with water, and leaving to crystallize. Further nitratization can take place, yielding Creatine Dinitrate or Creatine Trinitrate. An alternative implementation may comprise using Nitrous Acid (HNO2) instead of Nitric Acid (HNO3), thus yielding Creatine Nitrite. Creatine Nitrite has the same effects as Creatine Nitrate, the only difference being that it requires one less step to yield Nitric Oxide (NO—). Mixed salts may also be used, such as in the non-limiting example of Creatine Nitrate-Orotate.
